

Fluopipamine: Not a Tool for Antipsychotic Drug Research

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Compound of Interest

Compound Name: *Fluopipamine*

Cat. No.: *B5048541*

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Initial investigations into the scientific literature reveal that **fluopipamine** is not utilized for studying the effects of antipsychotic drugs. Instead, recent research has identified **fluopipamine** as a novel herbicide.

Based on current scientific findings, the compound **fluopipamine** is characterized as an antagonist of cellulose synthase 1 in plants and is under investigation for its potential use as a pre-emergent herbicide. Its mechanism of action is related to the inhibition of cellulose biosynthesis, a process crucial for plant cell wall formation.

There is no available data in the scientific literature to suggest that **fluopipamine** has any activity or has been studied in the context of neuroscience, specifically concerning dopamine or serotonin receptors, which are the primary targets of antipsychotic medications. Therefore, it is not possible to provide application notes, experimental protocols, or signaling pathway diagrams related to the use of **fluopipamine** for studying antipsychotic drug effects, as this application is not supported by current research.

Researchers and scientists seeking tool compounds for the study of antipsychotic drug effects should consider well-established dopamine and serotonin receptor antagonists and agonists that have been extensively characterized for this purpose.

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